

Application Notes and Protocols for PF-06478939 in High-Throughput Screening

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Compound of Interest					
Compound Name:	PF-06478939				
Cat. No.:	B12380867	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-06478939 is a potent synthetic peptide that acts as an agonist for both the oxytocin receptor (OTR) and the vasopressin receptors (V1a, V1b, and V2). As a non-brain-penetrant molecule, it is a valuable tool for investigating the peripheral effects mediated by these G-protein coupled receptors (GPCRs). High-throughput screening (HTS) assays are essential for identifying and characterizing novel ligands for these receptors. These application notes provide detailed protocols for utilizing **PF-06478939** as a reference compound in HTS campaigns to discover new agonists or antagonists for the oxytocin and vasopressin systems.

Quantitative Data Summary

PF-06478939 exhibits high potency at the human oxytocin and vasopressin receptors. The following table summarizes its in vitro activity and provides typical performance metrics for the HTS assays described in this document.



Compound/ Assay	Target Receptor	Parameter	Value	Assay Type	Typical Z'- Factor
PF-06478939	Oxytocin (OT)	EC50	0.01 nM[1][2]	Calcium Flux	> 0.6
PF-06478939	Vasopressin (V1a)	EC50	0.078 nM[1] [2]	Calcium Flux	> 0.6
PF-06478939	Vasopressin (V2)	EC50	Not Reported	cAMP Accumulation	> 0.7
Reference Agonist	Oxytocin (OT)	EC50	~1 nM	Luciferase Reporter	> 0.8
Reference Agonist	Vasopressin (V1a)	EC50	~2.1 nM[3]	Calcium Flux	> 0.7
Reference Agonist	Vasopressin (V2)	EC50	~0.0116 nM[4]	cAMP Accumulation	> 0.8

Note: EC50 values for reference agonists and Z'-factors are representative and may vary depending on the specific cell line, assay conditions, and instrumentation.

Signaling Pathways

Activation of the oxytocin and vasopressin receptors by an agonist like **PF-06478939** initiates distinct intracellular signaling cascades. Understanding these pathways is crucial for designing and interpreting HTS assays.





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Caption: Gq-coupled signaling pathway for OTR and V1 receptors.



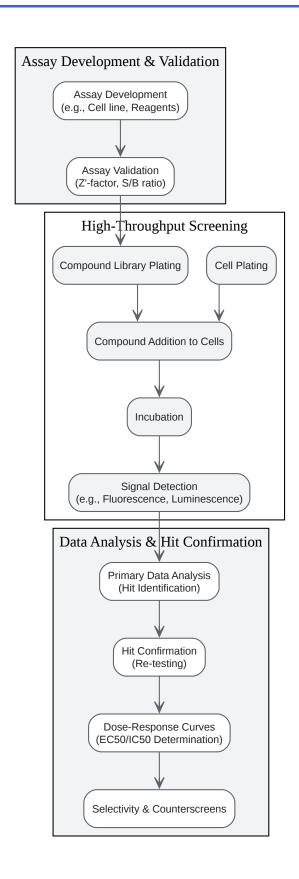
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Caption: Gs-coupled signaling pathway for the V2 receptor.

Experimental Workflow for High-Throughput Screening

The following diagram illustrates a typical workflow for an HTS campaign to identify novel agonists for the oxytocin or vasopressin receptors, using **PF-06478939** as a reference compound.





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